

Methyl 4,4-difluorocyclohexanecarboxylate molecular weight.

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Compound of Interest

Compound Name: Methyl 4,4-difluorocyclohexanecarboxylate

CAS No.: 882855-71-2

Cat. No.: B1368299

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An In-Depth Technical Guide to **Methyl 4,4-difluorocyclohexanecarboxylate**

Authored by a Senior Application Scientist

Introduction: The Strategic Importance of Fluorination in Modern Chemistry

Methyl 4,4-difluorocyclohexanecarboxylate is a fluorinated cycloalkane derivative that has emerged as a pivotal building block in the realms of medicinal chemistry and drug discovery. The strategic introduction of fluorine atoms into organic molecules is a widely recognized and powerful strategy for fine-tuning the physicochemical and pharmacological properties of bioactive compounds. The gem-difluoro group on the cyclohexane ring of this particular ester imparts a unique conformational rigidity and electronic profile, which can significantly enhance the metabolic stability, lipophilicity, and binding affinity of parent molecules.^{[1][2]}

This technical guide offers a comprehensive exploration of **methyl 4,4-difluorocyclohexanecarboxylate**, covering its fundamental chemical and physical properties,

detailed synthetic and purification protocols, and spectroscopic analysis. Furthermore, it delves into the broader significance of the 4,4-difluorocyclohexane moiety in contemporary drug design, providing insights for researchers, scientists, and drug development professionals.

Physicochemical Properties: A Quantitative Overview

The defining feature of **methyl 4,4-difluorocyclohexanecarboxylate** (CAS No: 121629-14-9) is the presence of two fluorine atoms on the fourth carbon of the cyclohexane ring.^{[1][3]} This substitution dramatically influences the molecule's polarity, pKa, and susceptibility to metabolic degradation, rendering it an attractive scaffold for medicinal chemists.^[1] The compound is typically a colorless to pale yellow liquid, soluble in common organic solvents, and demonstrates moderate stability under standard laboratory conditions.^[3]

A summary of its key physicochemical properties is presented below for easy reference and comparison.

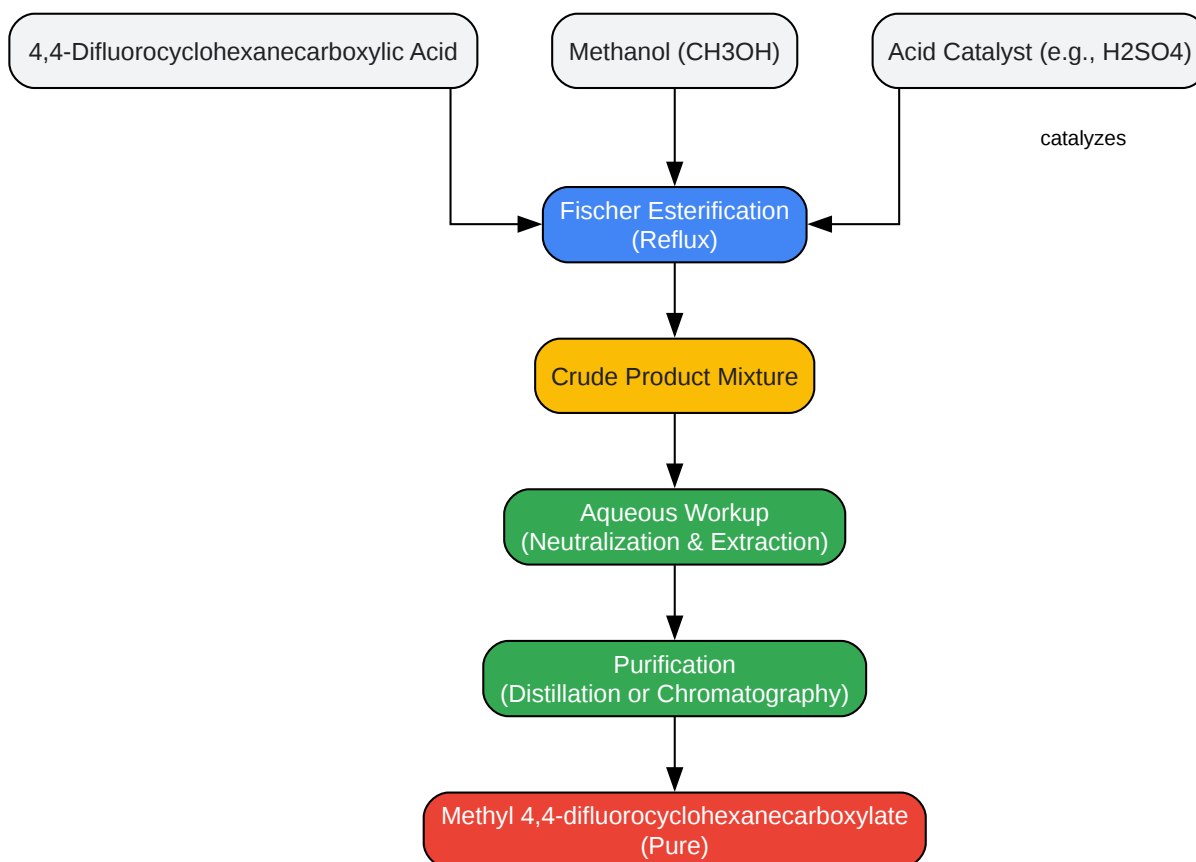
Property	Value	Reference(s)
Molecular Formula	C ₈ H ₁₂ F ₂ O ₂	^{[1][2][4][5]}
Molecular Weight	178.18 g/mol	^{[1][2][6]}
CAS Number	121629-14-9	^{[1][2][5][6]}
Boiling Point	181.8 °C at 760 mmHg	^{[2][4][6]}
Density	1.1 - 1.13 g/cm ³	^{[2][4][6]}
Flash Point	62.4 °C	^{[2][4][6]}
LogP	1.32 - 1.98	^{[4][6]}
Appearance	Colorless to pale yellow liquid	^[3]

Synthesis and Purification: A Validated Protocol

Methyl 4,4-difluorocyclohexanecarboxylate is most commonly synthesized through the Fischer esterification of its carboxylic acid precursor, 4,4-difluorocyclohexanecarboxylic acid.^[6]

This well-established reaction provides a reliable and scalable route to the target compound.

Diagram of the Synthetic Workflow



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Caption: Synthetic workflow for **Methyl 4,4-difluorocyclohexanecarboxylate**.

Experimental Protocol: Fischer Esterification

This protocol details the synthesis of the title compound from its carboxylic acid precursor. The causality behind each step is explained to ensure reproducibility and understanding.

Materials:

- 4,4-Difluorocyclohexanecarboxylic acid
- Methanol (anhydrous)
- Sulfuric acid (concentrated)
- Saturated sodium bicarbonate solution
- Brine (saturated sodium chloride solution)
- Anhydrous magnesium sulfate
- Diethyl ether or Ethyl acetate
- Round-bottom flask, reflux condenser, magnetic stirrer, separatory funnel

Step-by-Step Methodology:

- **Reaction Setup:** In a clean, dry round-bottom flask equipped with a magnetic stir bar, dissolve 4,4-difluorocyclohexanecarboxylic acid (1.0 eq) in an excess of anhydrous methanol (10-20 eq). **Expertise & Experience:** Using a large excess of methanol drives the equilibrium towards the product side, maximizing the yield as per Le Châtelier's principle.
- **Catalyst Addition:** Carefully add a catalytic amount of concentrated sulfuric acid (approx. 0.05-0.1 eq) to the stirring solution. **Trustworthiness:** The slow, careful addition of the strong acid catalyst is crucial for controlling the initial exotherm and ensuring a safe reaction.
- **Reflux:** Attach a reflux condenser to the flask and heat the mixture to reflux (approximately 65°C). Maintain reflux for 4-6 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC). **Self-Validation:** The disappearance of the starting carboxylic acid spot on the TLC plate confirms the reaction's completion.
- **Quenching and Neutralization:** After cooling to room temperature, slowly pour the reaction mixture into a beaker containing ice and water. Carefully neutralize the excess acid by adding saturated sodium bicarbonate solution until effervescence ceases (pH ~7-8).
- **Extraction:** Transfer the neutralized mixture to a separatory funnel and extract the product with an organic solvent like diethyl ether or ethyl acetate (3x volumes). **Causality:** The ester

product is significantly more soluble in the organic phase than in the aqueous phase, allowing for efficient separation.

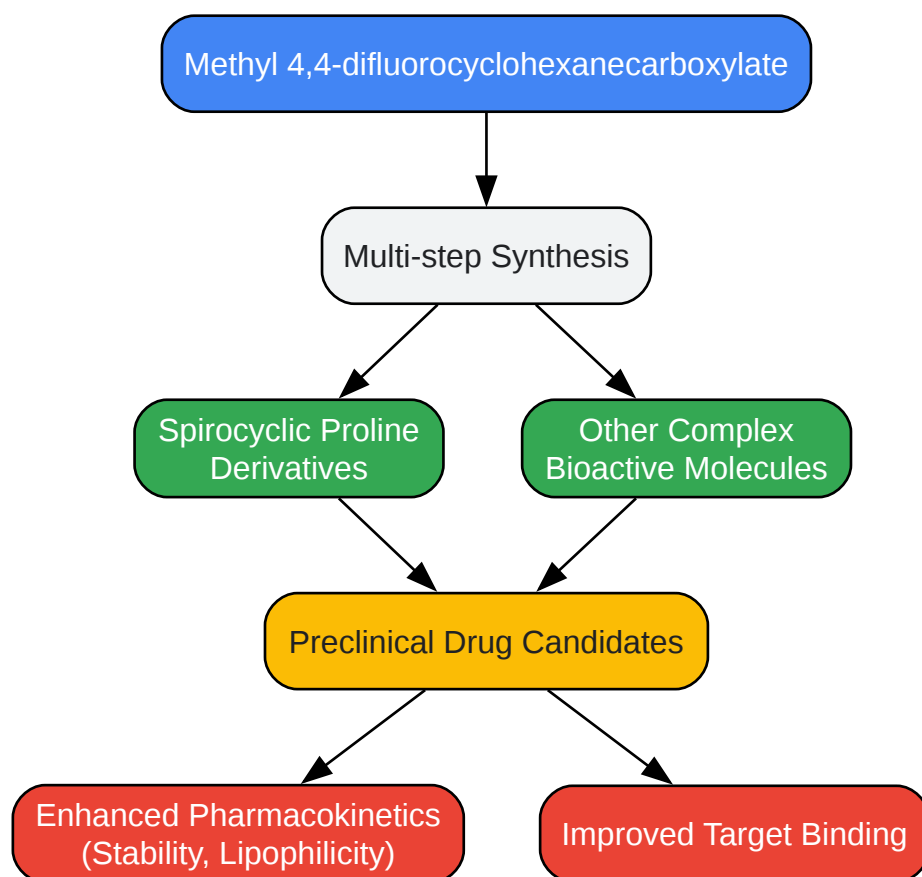
- **Washing:** Combine the organic layers and wash sequentially with water and then brine.
Expertise & Experience: The water wash removes any remaining methanol or water-soluble impurities, while the brine wash helps to break any emulsions and begins the drying process.
- **Drying and Filtration:** Dry the organic layer over anhydrous magnesium sulfate, then filter to remove the drying agent.
- **Solvent Removal and Purification:** Concentrate the filtrate under reduced pressure using a rotary evaporator to yield the crude **methyl 4,4-difluorocyclohexanecarboxylate**. The crude product can be further purified by vacuum distillation to obtain the final, high-purity compound.

Applications in Drug Discovery and Medicinal Chemistry

While direct biological activity of **methyl 4,4-difluorocyclohexanecarboxylate** is not widely reported, its true value lies in its role as a versatile synthetic intermediate.^[2] The fluorinated cyclohexane core is a privileged scaffold in modern drug design.

Role as a Key Synthetic Intermediate

The compound serves as a critical starting material for more elaborate molecules with therapeutic potential.^[1] A notable application is in the synthesis of spirocyclic proline derivatives, which are valuable structures in contemporary drug discovery programs.^[1]



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